

An In-depth Technical Guide to Ajugalide D: Properties, Protocols, and Potential

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Compound of Interest

Compound Name: *Ajugalide D*

Cat. No.: *B3038295*

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Abstract

Ajugalide D, a naturally occurring neoclerodane diterpene isolated from *Ajuga taiwanensis*, presents a subject of interest for phytochemical and pharmacological research. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ajugalide D**, detailed experimental protocols for its isolation and characterization, and an exploration of its potential biological activities based on related compounds. All quantitative data are summarized for clarity, and key experimental workflows are visualized to facilitate understanding and replication.

Physical and Chemical Properties

Ajugalide D is a structurally complex diterpenoid. Its fundamental properties are summarized in the table below. While specific data for melting point, optical rotation, and detailed solubility are not readily available in public literature, typical characteristics of neoclerodane diterpenes suggest it is likely a crystalline solid with some degree of optical activity and solubility in common organic solvents.^[1]

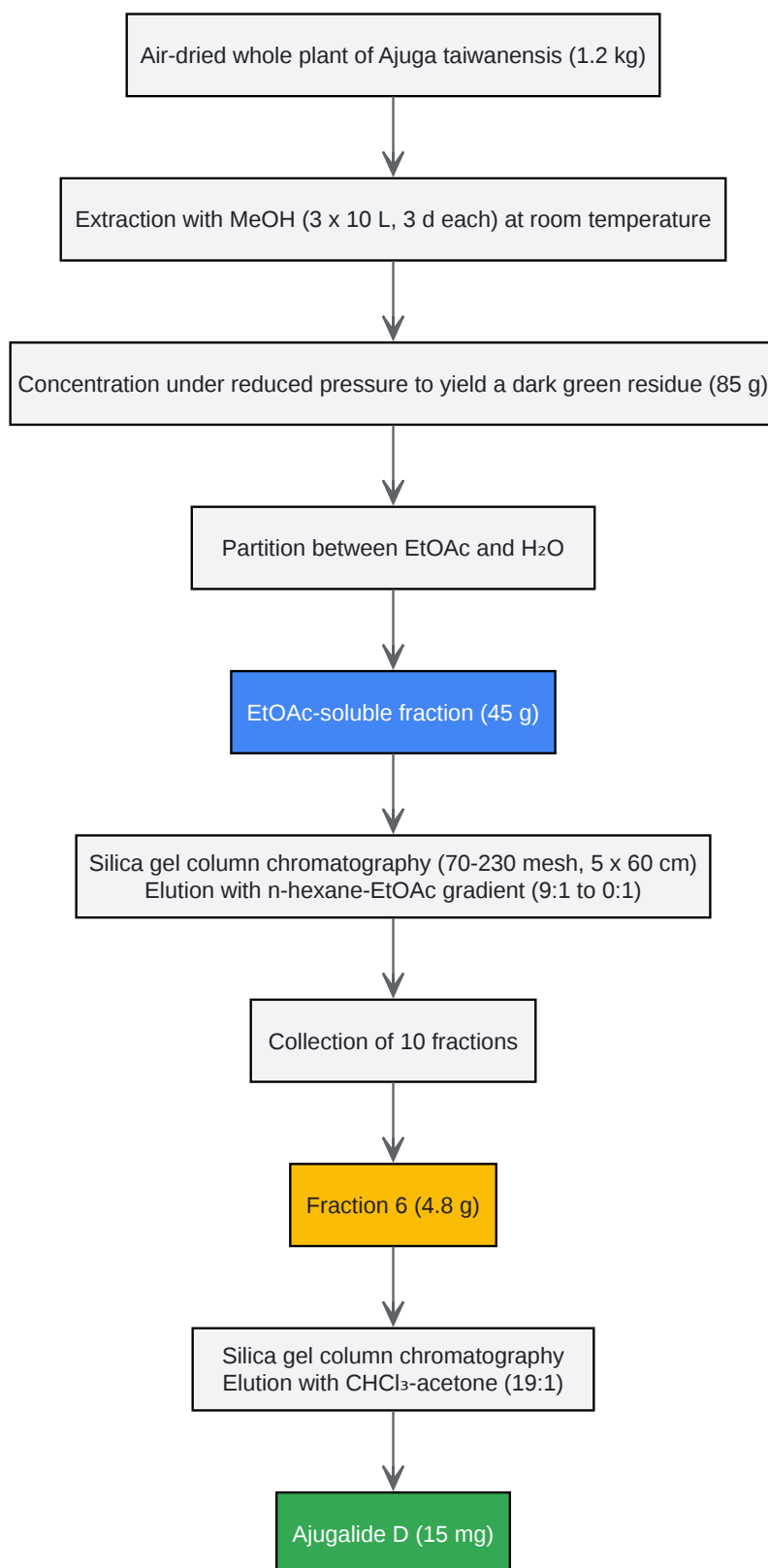
| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₂₁ H ₃₂ O ₆ | [Chan, 2005] |
| Molecular Weight | 380.48 g/mol | [Chan, 2005] |
| CAS Number | 853247-65-1 | [Chan, 2005] |
| Appearance | Colorless needles | [Chan, 2005] |
| Melting Point | 188—190 °C | [Chan, 2005] |
| Optical Rotation | [α] _D ²⁵ +38.7° (c 0.1, CHCl ₃) | [Chan, 2005] |
| Solubility | Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone. ^[1] Insoluble in water. | General knowledge for this class of compounds |

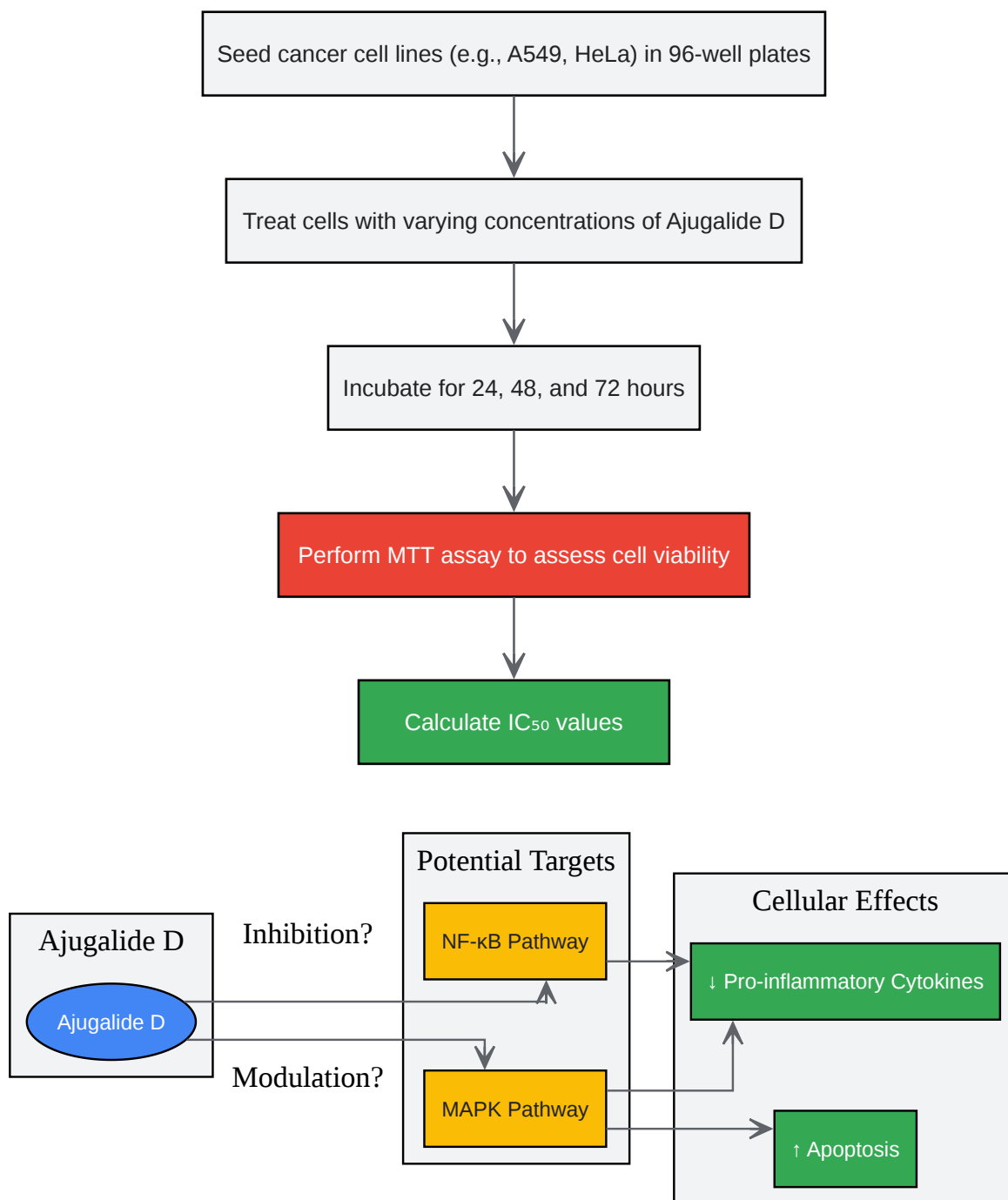
Experimental Protocols

Isolation of Ajugalide D from *Ajuga taiwanensis*

The following protocol is based on the methodology described by Chan (2005) for the isolation of **Ajugalide D**.

Workflow for the Isolation of **Ajugalide D**





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References

- 1. Neoclerodane diterpenoids from *Ajuga taiwanensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ajugalide D: Properties, Protocols, and Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3038295#what-are-the-physical-and-chemical-properties-of-ajugalide-d]

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